

Resolvin E2: A Technical Guide to its Discovery, Biosynthesis, and Pro-Resolving Functions

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Compound of Interest		
Compound Name:	Resolvin E2	
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Abstract

Resolvin E2 (RvE2) is a specialized pro-resolving mediator (SPM) derived from the omega-3 fatty acid eicosapentaenoic acid (EPA). A relatively recent addition to the E-series resolvins, RvE2 has been identified as a potent endogenous mediator that actively orchestrates the resolution of inflammation.[1] This technical guide provides a comprehensive overview of the discovery, history, biosynthesis, and mechanism of action of RvE2. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of SPMs in inflammatory diseases. The guide details the key experiments that led to its characterization, presents quantitative data in a structured format, and visualizes its biosynthetic and signaling pathways.

Introduction: The Discovery of a Pro-Resolving Mediator

The concept of inflammation resolution has evolved from a passive process of mediator dissipation to an active, highly regulated program orchestrated by a novel superfamily of lipid mediators, the SPMs.[1][2] Within this class, the resolvins, discovered in the laboratory of Dr. Charles N. Serhan, have emerged as key players in turning off the inflammatory response and promoting tissue healing.[3] **Resolvin E2** (5S,18R-dihydroxy-6E,8Z,11Z,14Z,16E-eicosapentaenoic acid) was identified as a member of the E-series resolvins, which are biosynthesized from EPA. Its complete stereochemical structure was confirmed by total organic synthesis.



RvE2 is endogenously produced during the course of self-limited inflammation, with a unique biphasic production pattern observed in both the initiation and resolution phases of murine peritonitis. This distinguishes it from Resolvin E1 (RvE1), which primarily accumulates during the resolution phase. Functionally, RvE2 exhibits potent leukocyte-directed actions, including the regulation of neutrophil chemotaxis and the enhancement of macrophage phagocytosis and anti-inflammatory cytokine production. These actions collectively contribute to its role in limiting excessive inflammation and promoting a return to tissue homeostasis.

Biosynthesis of Resolvin E2

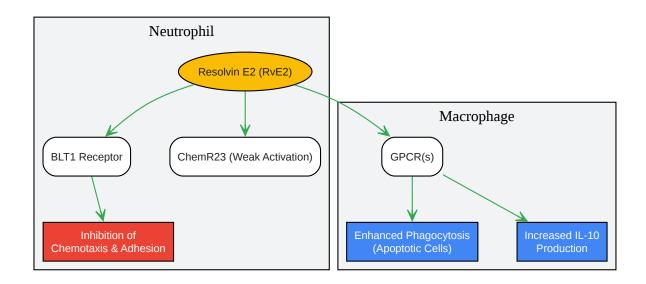
The biosynthesis of RvE2 is a multi-step enzymatic process involving transcellular interactions between different cell types, often initiated by endothelial cells and completed by leukocytes such as neutrophils.

The key steps are:

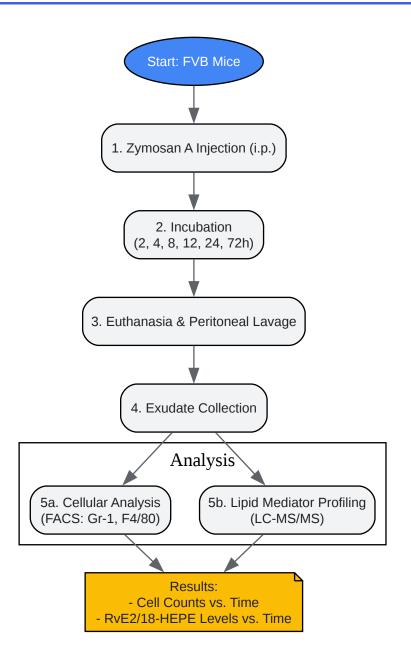
- Formation of 18-HEPE: The precursor, eicosapentaenoic acid (EPA), is first converted to 18R-hydroxyeicosapentaenoic acid (18R-HEPE). This initial oxygenation can be catalyzed by aspirin-acetylated cyclooxygenase-2 (COX-2) or by cytochrome P450 monooxygenases.
- Conversion to 5S-hydroperoxy-18R-HEPE: The intermediate 18R-HEPE is then taken up by leukocytes, primarily neutrophils, which express the 5-lipoxygenase (5-LOX) enzyme. 5-LOX converts 18R-HEPE into 5S-hydroperoxy-18R-HEPE.
- Reduction to RvE2: Finally, the 5S-hydroperoxy-18R-HEPE intermediate is reduced to form **Resolvin E2** (5S,18R-dihydroxy-EPA). This biosynthetic pathway is notably simpler than that of RvE1, as it does not require the formation of an epoxide intermediate.











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References

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- 2. Resolvins in inflammation: emergence of the pro-resolving superfamily of mediators -PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Serhan Laboratory Brigham and Women's Hospital [serhanlab.bwh.harvard.edu]
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